

# Navigating the Safe Disposal of PF-4479745: A Procedural Guide

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## Compound of Interest

Compound Name: PF-4479745

Cat. No.: B610036

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For researchers, scientists, and drug development professionals handling **PF-4479745**, ensuring its proper disposal is a critical component of laboratory safety and environmental responsibility. This guide provides essential information on the safe handling and disposal procedures for **PF-4479745**, a selective serotonin 5HT<sub>2C</sub> agonist also known by its chemical name (9S)-6,7,8,9-Tetrahydro-N,9-dimethyl-2-(phenylmethyl)-5H-pyrimido[4,5-d]azepin-4-amine and CAS number 1065110-43-1.

## Key Safety and Hazard Information

While a comprehensive Safety Data Sheet (SDS) containing detailed disposal procedures for **PF-4479745** is not readily available in the public domain, preliminary safety information from suppliers indicates that the compound is a combustible solid. It is also classified as highly hazardous to water (Water Hazard Class 3), underscoring the importance of preventing its release into the environment.

Table 1: Chemical and Safety Data for **PF-4479745**

Property	Value
Chemical Name	(9S)-6,7,8,9-Tetrahydro-N,9-dimethyl-2-(phenylmethyl)-5H-pyrimido[4,5-d]azepin-4-amine
CAS Number	1065110-43-1
Physical Form	Solid
Known Hazards	Combustible Solid, Highly Hazardous to Water (WGK 3)

## Procedural Guidance for Disposal

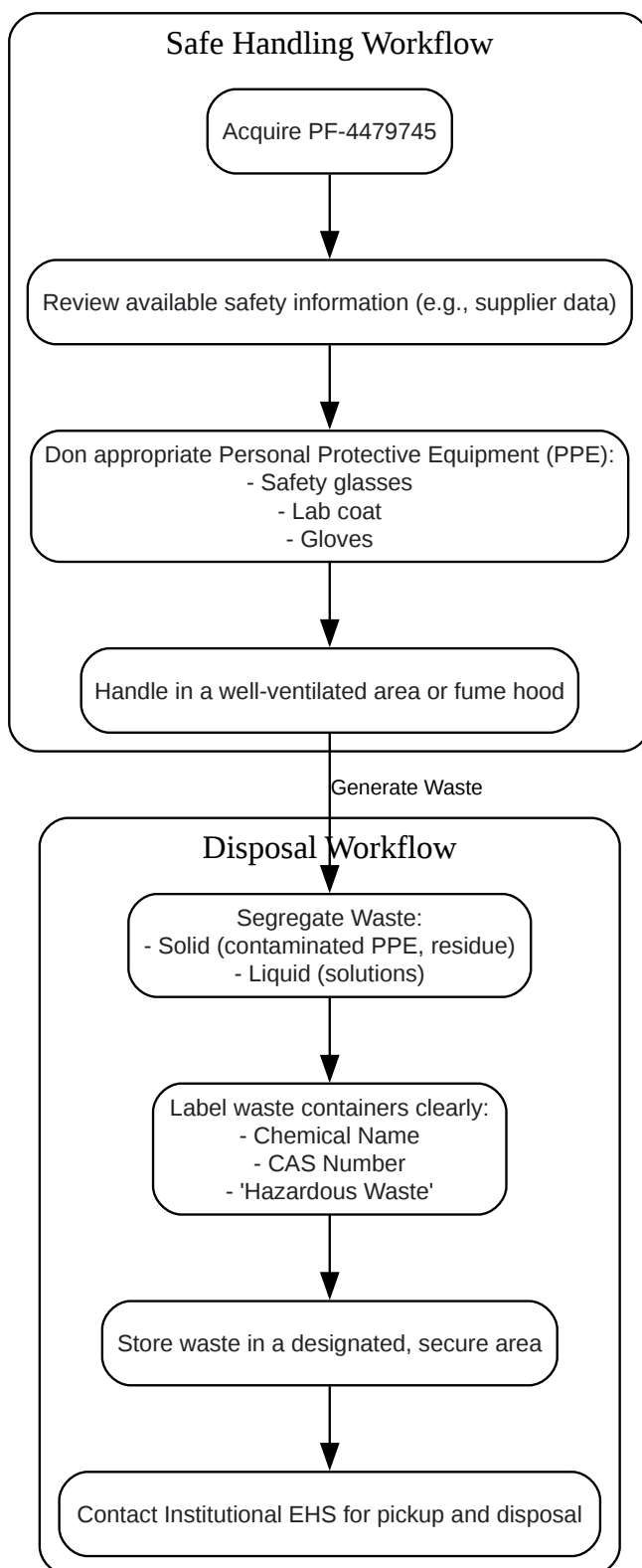
In the absence of a specific SDS for **PF-4479745**, a conservative approach to disposal, guided by best practices for handling similar chemical compounds, is imperative. The following step-by-step process should be followed:

- Consult Your Institution's Environmental Health and Safety (EHS) Office: This is the most critical step. Your institutional EHS office is the definitive authority on chemical waste disposal and will provide guidance based on local, state, and federal regulations. They can offer specific instructions for the collection, labeling, and disposal of **PF-4479745** waste.
- Waste Segregation:
  - Solid Waste: Collect any solid **PF-4479745**, including residues, contaminated personal protective equipment (PPE) such as gloves and lab coats, and weighing papers, in a designated, clearly labeled, and sealed hazardous waste container.
  - Liquid Waste: If **PF-4479745** has been dissolved in a solvent, the resulting solution must be treated as hazardous waste. Collect it in a separate, compatible, and clearly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly approved by your EHS office.
- Labeling: All waste containers must be accurately labeled with the full chemical name, CAS number, and the words "Hazardous Waste." Include any known hazard warnings, such as "Combustible" and "Hazardous to the Aquatic Environment."

- **Storage:** Store the sealed hazardous waste containers in a designated, well-ventilated, and secure area, away from heat sources and incompatible materials, pending collection by your institution's hazardous waste management service.

## Experimental Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and subsequent disposal of **PF-4479745** in a laboratory setting.



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Figure 1: A workflow diagram illustrating the key steps for the safe handling and disposal of **PF-4479745**.

## Conclusion

The proper disposal of **PF-4479745** is a process that demands careful attention to safety and environmental regulations. While a specific Safety Data Sheet is not publicly accessible, the known hazards of combustibility and high water toxicity necessitate a cautious and compliant approach. By adhering to the procedural guidance outlined above and, most importantly, by consulting with your local Environmental Health and Safety office, you can ensure the safe and responsible management of this research chemical.

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